

Ravoxertinib Besylate: A Comprehensive Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ravoxertinib besylate*

CAS No.: *1817728-45-2*

Cat. No.: *B12276182*

[Get Quote](#)

This guide provides an in-depth analysis of **ravoxertinib besylate** (also known as GDC-0994), a potent and selective inhibitor of extracellular signal-regulated kinases 1 and 2 (ERK1/2). As a critical node in the mitogen-activated protein kinase (MAPK) signaling pathway, ERK plays a pivotal role in the proliferation and survival of various cancer cells, making it a compelling target for therapeutic intervention. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the compound's chemical properties, mechanism of action, and preclinical and clinical development.

Chemical Identity and Physicochemical Properties

Ravoxertinib is a synthetic organic small molecule.^[1] The besylate salt form, **ravoxertinib besylate**, enhances the compound's pharmaceutical properties.

Chemical Structure and Nomenclature

The chemical structure of ravoxertinib features a pyridinone core with substitutions that facilitate its potent and selective inhibition of ERK1/2.

- IUPAC Name (Ravoxertinib): 1-[(1S)-1-(4-chloro-3-fluorophenyl)-2-hydroxyethyl]-4-[2-[(2-methylpyrazol-3-yl)amino]pyrimidin-4-yl]pyridin-2-one[2]
- IUPAC Name (**Ravoxertinib Besylate**): benzenesulfonic acid;1-[(1S)-1-(4-chloro-3-fluorophenyl)-2-hydroxyethyl]-4-[2-[(2-methylpyrazol-3-yl)amino]pyrimidin-4-yl]pyridin-2-one[3]
- CAS Number (Ravoxertinib): 1453848-26-4[2][4]
- CAS Number (**Ravoxertinib Besylate**): 1817728-45-2[3][5]
- Other Synonyms: GDC-0994, RG-7842[2][6]

Physicochemical Data

A summary of the key physicochemical properties of ravoxertinib and its besylate salt is presented in the table below. This data is crucial for formulation development and for understanding the compound's behavior in biological systems.

Property	Ravoxertinib	Ravoxertinib Besylate	Reference(s)
Molecular Formula	C ₂₁ H ₁₈ ClFN ₆ O ₂	C ₂₇ H ₂₄ ClFN ₆ O ₅ S	[4][5]
Molecular Weight	440.86 g/mol	599.04 g/mol	[4][5]
Appearance	White to yellow solid	Not specified	[4]
Solubility	DMSO: ≥ 35 mg/mL	Not specified	[4][7]
Storage (Powder)	3 years at -20°C, 2 years at 4°C	Not specified	[4]
Storage (in Solvent)	2 years at -80°C, 1 year at -20°C	Not specified	[4]

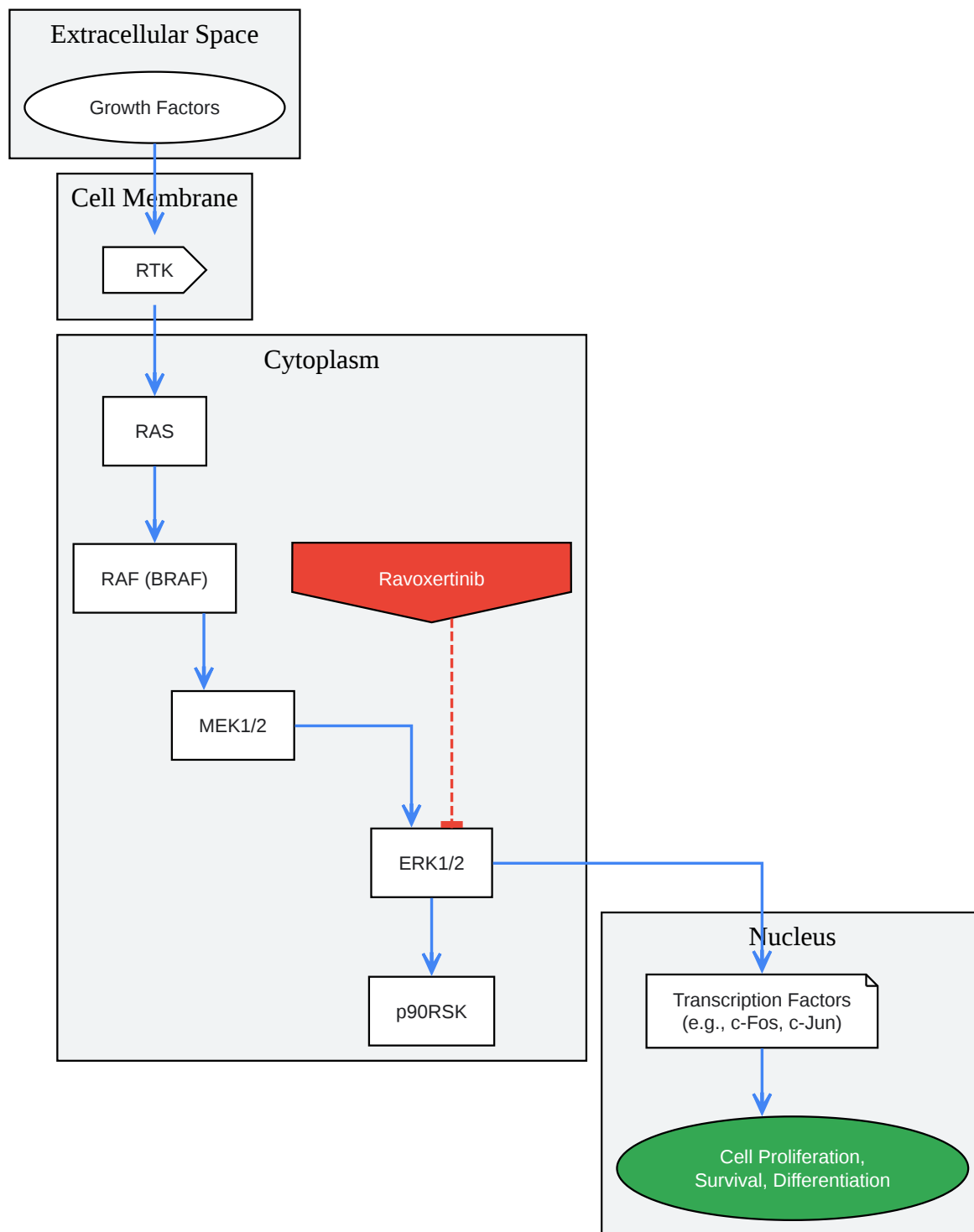
Mechanism of Action and Biological Activity

Ravoxertinib is a highly selective and potent inhibitor of the ERK1 and ERK2 kinases, which are the final kinases in the MAPK signaling cascade.[8] This pathway is frequently dysregulated

in human cancers due to mutations in upstream components like BRAF and RAS, leading to uncontrolled cell growth and survival.^[9]

The MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is a crucial intracellular signaling cascade that transduces signals from a wide array of extracellular stimuli to regulate fundamental cellular processes. The core of this pathway consists of a three-tiered kinase cascade: a MAP kinase kinase kinase (e.g., RAF), a MAP kinase kinase (MEK1/2), and a MAP kinase (ERK1/2).



[Click to download full resolution via product page](#)

Fig. 1: Simplified MAPK/ERK signaling pathway and the inhibitory action of ravoxertinib.

In Vitro Potency and Selectivity

Ravoxertinib demonstrates potent inhibitory activity against ERK1 and ERK2 in biochemical assays.[4] It also effectively inhibits the phosphorylation of the downstream ERK substrate, p90RSK, in cellular assays.[4][10]

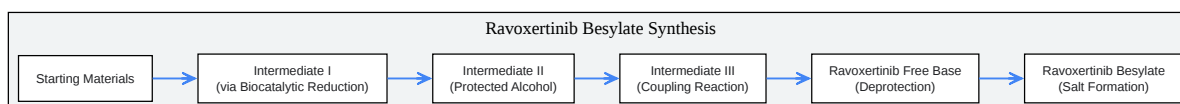
Target	IC50	Assay Type	Reference(s)
ERK1	1.1 nM	Cell-free	[10]
ERK2	0.3 nM	Cell-free	[10]
ERK1 (cellular)	6.1 nM	Not specified	[4]
ERK2 (cellular)	3.1 nM	Not specified	[4]
p90RSK	12 nM	PMA-stimulated HepG2 cells	[4]
BRAF V600E mutant A375 cells	0.14 μ M	Phosphorylated RSK levels	[10]

The high selectivity of ravoxertinib for ERK1/2 minimizes off-target effects, a desirable characteristic for a clinical candidate.

Synthesis and Manufacturing

The process development for the multi-kilogram scale synthesis of **ravoxertinib besylate** has been reported, achieving a 41% overall yield in 7 steps.[6] Key features of the synthesis include a biocatalytic asymmetric ketone reduction and a regioselective nucleophilic aromatic substitution.[6]

A generalized workflow for the synthesis is outlined below:



[Click to download full resolution via product page](#)

Fig. 2: High-level workflow for the synthesis of **ravoxertinib besylate**.

A detailed step-by-step protocol for one of the key coupling reactions is as follows:[6]

Protocol: Synthesis of a Key Intermediate

- Charge a 100 L reaction vessel with 18 kg of THF.
- With medium agitation, add 4.2 kg of Intermediate I and 0.91 kg of 1-methyl-1H-pyrazol-5-amine, followed by the remaining 21 kg of THF.
- Cool the resulting slurry to -40°C.
- Slowly add 14.9 kg of LiHMDS (1.0 M in THF), maintaining the internal temperature below -30°C.
- Hold the reaction at -35 to -40°C for 20 minutes.
- Monitor the reaction progress by HPLC until >99% conversion is achieved.
- Quench the reaction at the same temperature by slowly adding 16.7 kg of a phosphoric acid solution (3.7 kg of 85% H₃PO₄ in 13 kg of water), keeping the internal temperature below 30°C.
- Dilute the mixture with 17 kg of EtOAc for subsequent workup and purification.

Preclinical and Clinical Development

Ravoxertinib has undergone extensive preclinical evaluation and has advanced into Phase I clinical trials.

Preclinical Efficacy

Daily oral administration of ravoxertinib has demonstrated significant single-agent activity in multiple in vivo cancer models, including those with KRAS and BRAF mutations.[4][9] Studies in xenograft mouse models have shown that ravoxertinib selectively inhibits tumor growth in

BRAF mutant cancers.[11][12] A 10 mg/kg oral dose in CD-1 mice was sufficient to achieve the desired target engagement for at least 8 hours.[4]

Clinical Trials

Ravoxertinib has been evaluated in Phase I clinical trials for patients with locally advanced or metastatic solid tumors.[2] These studies aimed to determine the safety, tolerability, and recommended Phase II dose of ravoxertinib.[11][12] The trials have included patients with various cancer types, such as non-small cell lung cancer, colorectal cancer, and melanoma.[4][10]

Conclusion

Ravoxertinib besylate is a promising, orally bioavailable, and highly selective ERK1/2 inhibitor with demonstrated preclinical activity in cancers harboring MAPK pathway mutations. Its well-defined chemical properties and mechanism of action provide a strong rationale for its continued clinical development. The insights presented in this guide offer a comprehensive technical overview to support further research and development efforts for this targeted therapeutic agent.

References

- **RAVOXERTINIB BESYLATE** - gsrs. (n.d.). GSRS. Retrieved January 26, 2024, from [\[Link\]](#)
- Ravoxertinib - ChemBK. (2024, January 2). ChemBK. Retrieved January 26, 2024, from [\[Link\]](#)
- GDC-0994 (Ravoxertinib, RG7842) - Chemietek. (n.d.). Chemietek. Retrieved January 26, 2024, from [\[Link\]](#)
- Ravoxertinib | C21H18ClFN6O2 | CID 71727581 - PubChem. (n.d.). PubChem. Retrieved January 26, 2024, from [\[Link\]](#)
- **Ravoxertinib besylate** | C27H24ClFN6O5S | CID 91971355 - PubChem. (n.d.). PubChem. Retrieved January 26, 2024, from [\[Link\]](#)
- Ravoxertinib - Drug Targets, Indications, Patents - Patsnap Synapse. (n.d.). Patsnap Synapse. Retrieved January 26, 2024, from [\[Link\]](#)

- Definition of ravoxertinib - NCI Drug Dictionary. (n.d.). National Cancer Institute. Retrieved January 26, 2024, from [\[Link\]](#)
- GDC 0994, Ravoxertinib - New Drug Approvals. (2017, March 9). New Drug Approvals. Retrieved January 26, 2024, from [\[Link\]](#)
- Gilman, L. (2019, October 9). Ravoxertinib is an Orally Active and Highly Selective ERK1/2 Inhibitor. Network of Cancer Research. Retrieved January 26, 2024, from [\[Link\]](#)
- ravoxertinib | Ligand page. (n.d.). IUPHAR/BPS Guide to PHARMACOLOGY. Retrieved January 26, 2024, from [\[Link\]](#)
- The ERK inhibitor GDC-0994 selectively inhibits growth of BRAF mutant cancer cells. (2024, May 9). National Center for Biotechnology Information. Retrieved January 26, 2024, from [\[Link\]](#)
- The ERK inhibitor GDC-0994 selectively inhibits growth of BRAF mutant cancer cells. (n.d.). PubMed. Retrieved January 26, 2024, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ravoxertinib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [\[guidetopharmacology.org\]](https://guidetopharmacology.org)
- 2. Ravoxertinib | C21H18ClFN6O2 | CID 71727581 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. Ravoxertinib besylate | C27H24ClFN6O5S | CID 91971355 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. medchemexpress.com [\[medchemexpress.com\]](https://medchemexpress.com)
- 5. GSRS [\[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- 6. newdrugapprovals.org [\[newdrugapprovals.org\]](https://newdrugapprovals.org)
- 7. chembk.com [\[chembk.com\]](https://chembk.com)

- [8. Facebook \[cancer.gov\]](#)
- [9. cancer-research-network.com \[cancer-research-network.com\]](#)
- [10. selleckchem.com \[selleckchem.com\]](#)
- [11. The ERK inhibitor GDC-0994 selectively inhibits growth of BRAF mutant cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. The ERK inhibitor GDC-0994 selectively inhibits growth of BRAF mutant cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Ravoxertinib Besylate: A Comprehensive Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12276182/docs#ravoxertinib-besylate-a-comprehensive-technical-guide-for-drug-development-professionals\]](https://www.benchchem.com/product/b12276182/docs#ravoxertinib-besylate-a-comprehensive-technical-guide-for-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check